

Application Notes and Protocols for the Fabrication of Styrene Acrylonitrile (SAN) Nanocomposites

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Compound of Interest		
Compound Name:	Styrene acrylonitrile	
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These application notes provide a comprehensive overview and detailed protocols for the fabrication of **Styrene Acrylonitrile** (SAN) nanocomposites. The inclusion of various nanofillers can significantly enhance the mechanical, thermal, and electrical properties of the SAN matrix, opening up new applications in diverse fields, including advanced materials and biomedical devices.

Introduction to SAN Nanocomposites

Styrene Acrylonitrile (SAN) is a transparent copolymer known for its dimensional stability, high strength, and rigidity.[1] The incorporation of nanofillers, such as graphene oxide (GO), nanoclay, and carbon nanotubes (CNTs), into the SAN matrix can lead to materials with tailored properties.[1][2][3] Common fabrication methods for SAN nanocomposites include solution blending, melt intercalation, and in-situ polymerization.[4][5][6] The choice of fabrication method and nanofiller is critical in achieving the desired dispersion and interfacial adhesion, which ultimately govern the final properties of the nanocomposite.

Nanofillers for SAN Nanocomposites

A variety of nanofillers can be incorporated into the SAN matrix to enhance its properties. The selection of a suitable nanofiller depends on the desired application and target properties.



- Graphene Oxide (GO): GO is an attractive nanofiller due to its excellent mechanical strength, thermal stability, and high aspect ratio.[1] Its surface functional groups can promote good dispersion and interfacial interactions with the SAN matrix.[1][7]
- Nanoclay: Layered silicates, such as montmorillonite, can improve the mechanical and thermal properties of SAN.[5] Organically modified nanoclays are often used to enhance compatibility with the polymer matrix.[8]
- Carbon Nanotubes (CNTs): CNTs are known for their exceptional electrical and mechanical properties.[3] They can be used to create electrically conductive SAN nanocomposites.[6]

Fabrication Protocols

This section details the experimental protocols for the most common methods of fabricating SAN nanocomposites.

Solution Blending Method for SAN/Graphene Oxide (GO) Nanocomposites

This method involves dissolving the polymer and dispersing the nanofiller in a common solvent before mixing and solvent evaporation.[4]

Materials:

- Styrene Acrylonitrile (SAN) pellets
- Graphene Oxide (GO)
- Tetrahydrofuran (THF)

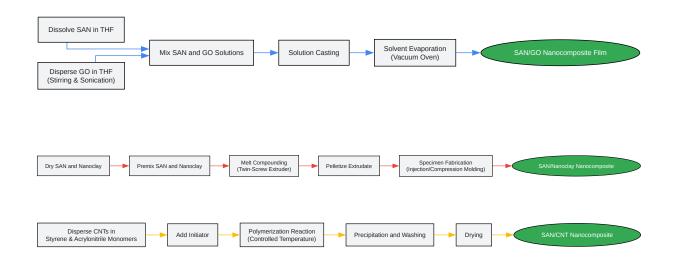
Equipment:

- Magnetic stirrer
- Bath sonicator
- Vacuum oven



Protocol:

- Dissolve a known amount of SAN pellets in THF to create a polymer solution. Stir the solution until the polymer is completely dissolved.
- In a separate container, disperse a pre-determined weight percentage of GO (e.g., 0.1, 0.25, 0.5, 1.0 wt.%) in THF.[7]
- Stir the GO/THF suspension for at least 2 hours, followed by sonication for 30 minutes to ensure a stable dispersion.
- Add the GO/THF suspension to the SAN/THF solution and stir the mixture for an extended period to ensure homogeneity.
- Cast the resulting mixture into a petri dish or onto a glass plate.
- Dry the cast film in a vacuum oven at a controlled temperature to remove the solvent completely.



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